

Application Notes and Protocols for WWL229-Mediated Inhibition of Recombinant Ces1d

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Compound of Interest

Compound Name: WWL229

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Introduction

Carboxylesterase 1d (Ces1d), also known as Ces3, is a key serine hydrolase involved in the metabolism of various lipids, including triacylglycerols (TAGs), and xenobiotics.[1][2] Its activity is crucial for maintaining lipid homeostasis in metabolically active tissues such as adipose tissue and the liver, and it plays a significant role in inflammatory processes within macrophages.[3][4][5] Dysregulation of Ces1d activity has been implicated in metabolic disorders like obesity and diabetes.[4] **WWL229** is a selective, mechanism-based covalent inhibitor of Ces1d.[1][2] It acts by covalently modifying the catalytic serine residue within the enzyme's active site, leading to its inactivation.[6] These application notes provide detailed protocols for the use of **WWL229** to inhibit recombinant mouse Ces1d, including enzyme expression and purification, enzymatic activity assays, and methods to confirm target engagement.

Quantitative Data Summary

The following tables summarize the key quantitative data for the inhibition of Ces1d by **WWL229**.

Inhibitor	Target Enzyme	IC50 Value (μM)	Assay Condition	Reference
WWL229	Recombinant mouse Ces3 (Ces1d)	1.94	In vitro enzymatic assay	[1]
WWL229	Mouse lung membrane Ces1d	2.4	Gel-based activity-based protein profiling (ABPP)	[6]

Note: IC50 values can vary depending on the specific experimental conditions, including substrate concentration and enzyme source.

Experimental Protocols

Expression and Purification of Recombinant Mouse Ces1d (His-Tag) from HEK293 Cells

This protocol describes the transient transfection of HEK293 cells for the expression of His-tagged recombinant mouse Ces1d, followed by purification using immobilized metal affinity chromatography (IMAC).

Materials:

- HEK293T cells
- Expression vector containing mouse Ces1d cDNA with a C-terminal polyhistidine tag (e.g., pGEn2-Ces1d-His)
- Transfection reagent (e.g., PEI, Lipofectamine)
- Culture medium (e.g., DMEM with 10% FBS)
- Lysis Buffer (50 mM Tris-HCl pH 7.4, 300 mM NaCl, 10 mM imidazole, 1% Triton X-100, 1x protease inhibitor cocktail)

- Wash Buffer (50 mM Tris-HCl pH 7.4, 300 mM NaCl, 20 mM imidazole)
- Elution Buffer (50 mM Tris-HCl pH 7.4, 300 mM NaCl, 250 mM imidazole)
- Ni-NTA affinity resin
- Phosphate-buffered saline (PBS)

Procedure:

- Cell Culture and Transfection:
 1. Culture HEK293T cells to 70-80% confluency in the appropriate culture medium.
 2. Prepare the transfection complex by mixing the Ces1d expression vector and transfection reagent in serum-free medium, according to the manufacturer's instructions.
 3. Add the transfection complex to the cells and incubate for 48-72 hours.
- Cell Lysis:
 1. Harvest the cells by centrifugation and wash once with ice-cold PBS.
 2. Resuspend the cell pellet in ice-cold Lysis Buffer and incubate on ice for 30 minutes with occasional vortexing.
 3. Clarify the lysate by centrifugation at 14,000 x g for 20 minutes at 4°C. Collect the supernatant containing the recombinant Ces1d.
- Protein Purification:
 1. Equilibrate the Ni-NTA resin with Lysis Buffer.
 2. Incubate the cleared lysate with the equilibrated Ni-NTA resin for 1-2 hours at 4°C with gentle agitation.
 3. Wash the resin three times with Wash Buffer to remove non-specifically bound proteins.
 4. Elute the recombinant Ces1d from the resin using Elution Buffer.

5. Analyze the purified protein by SDS-PAGE and confirm its identity by Western blot using an anti-His-tag or anti-Ces1d antibody.

6. Determine the protein concentration using a suitable method (e.g., BCA assay).

In Vitro Enzymatic Assay for Ces1d Activity and Inhibition by WWL229

This protocol details a colorimetric assay to measure the enzymatic activity of recombinant Ces1d using the substrate p-nitrophenyl valerate (p-NPV) and to determine the inhibitory potency of **WWL229**.

Materials:

- Purified recombinant mouse Ces1d
- **WWL229**
- p-nitrophenyl valerate (p-NPV) substrate
- Assay Buffer (50 mM Tris-HCl, pH 7.4)
- DMSO (for dissolving inhibitor and substrate)
- 96-well microplate
- Microplate reader capable of measuring absorbance at 405 nm

Procedure:

- Preparation of Reagents:
 1. Prepare a stock solution of **WWL229** in DMSO (e.g., 10 mM).
 2. Prepare a stock solution of p-NPV in DMSO (e.g., 100 mM).
 3. Dilute the purified recombinant Ces1d to the desired concentration in Assay Buffer.

- Inhibition Assay:

1. In a 96-well plate, add a fixed amount of recombinant Ces1d to each well.
2. Add serial dilutions of **WWL229** (or DMSO as a vehicle control) to the wells. A typical concentration range for **WWL229** would be from 0.01 μ M to 100 μ M.
3. Pre-incubate the enzyme and inhibitor mixture for 15-30 minutes at 37°C.[7]
4. Initiate the enzymatic reaction by adding p-NPV to a final concentration of 1 mM.
5. Immediately measure the absorbance at 405 nm in kinetic mode for 10-20 minutes at 37°C. The rate of increase in absorbance corresponds to the rate of p-nitrophenol production.

- Data Analysis:

1. Calculate the initial reaction velocity (V) for each inhibitor concentration.
2. Normalize the velocities to the vehicle control (V_0).
3. Plot the percentage of inhibition $[(V_0 - V) / V_0] * 100$ against the logarithm of the inhibitor concentration.
4. Determine the IC50 value by fitting the data to a suitable dose-response curve.

Activity-Based Protein Profiling (ABPP) for Ces1d Target Engagement

ABPP is a powerful technique to confirm the covalent binding of **WWL229** to the active site of Ces1d in a complex proteome.

Materials:

- Cell or tissue lysate containing active Ces1d
- **WWL229**

- Fluorophosphonate (FP) probe conjugated to a reporter tag (e.g., FP-TAMRA or FP-Biotin)
- SDS-PAGE gels
- Fluorescence gel scanner (for fluorescent probes) or streptavidin-HRP and chemiluminescence reagents (for biotinylated probes)

Procedure:

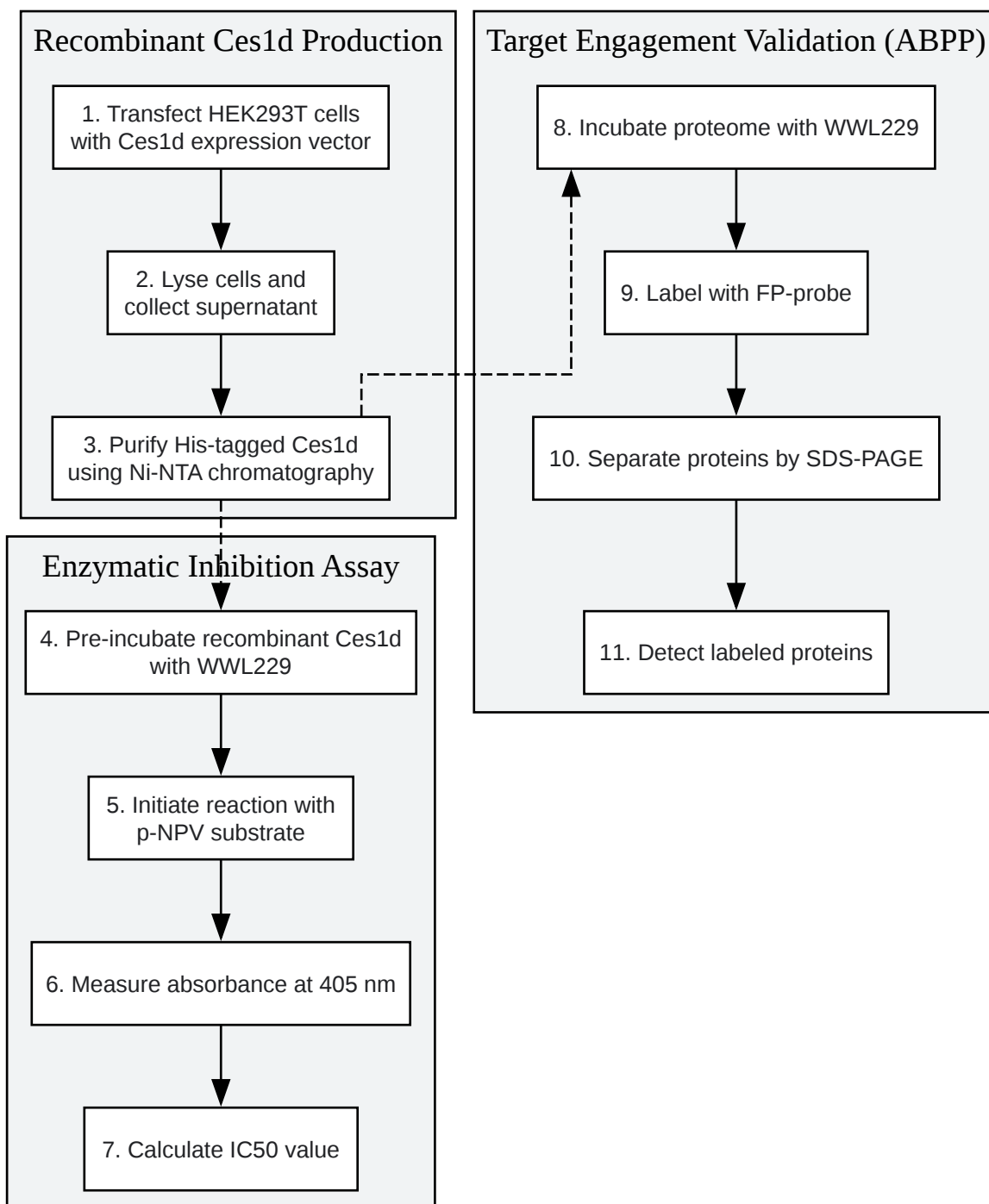
- Proteome Preparation:
 1. Prepare a total proteome extract from cells or tissues of interest in a suitable buffer (e.g., PBS).
 2. Determine the protein concentration of the lysate.
- Competitive ABPP:
 1. Pre-incubate aliquots of the proteome (e.g., 50 µg) with varying concentrations of **WWL229** (or DMSO as a control) for 30 minutes at 37°C.[6]
 2. Add the FP probe (e.g., FP-TAMRA to a final concentration of 0.2 µM) to each reaction and incubate for another 30 minutes at 37°C.[6]
 3. Quench the labeling reaction by adding SDS-PAGE loading buffer.
- Analysis:
 1. Separate the proteins by SDS-PAGE.
 2. If using a fluorescent probe, visualize the labeled serine hydrolases directly by scanning the gel with a fluorescence scanner. A decrease in the fluorescence intensity of the band corresponding to Ces1d (approximately 60 kDa) with increasing **WWL229** concentration indicates successful target engagement.
 3. If using a biotinylated probe, transfer the proteins to a membrane and detect the labeled proteins by Western blotting using streptavidin-HRP.

Visualizations

Signaling Pathway of Ces1d in Lipid Metabolism

Caption: Ces1d-mediated lipid hydrolysis and its inhibition by **WWL229**.

Experimental Workflow for **WWL229** Inhibition of Recombinant Ces1d



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Caption: Workflow for assessing **WWL229** inhibition of recombinant Ces1d.

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